

# IUPAC name for 1,4-Diacetoxy-2,3-dicyanobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Diacetoxy-2,3-dicyanobenzene

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An In-depth Technical Guide to (4-acetyloxy-2,3-dicyanophenyl) acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (4-acetyloxy-2,3-dicyanophenyl) acetate, a versatile chemical intermediate. The document details its chemical identity, physicochemical properties, synthesis protocols, and significant applications in research and development, with a particular focus on its relevance to the fields of materials science and drug discovery.

## Chemical Identity and Properties

(4-acetyloxy-2,3-dicyanophenyl) acetate, commonly known by several synonyms, is a key organic compound. Its formal IUPAC name is (4-acetyloxy-2,3-dicyanophenyl) acetate<sup>[1]</sup>. It is also referred to as **1,4-Diacetoxy-2,3-dicyanobenzene**, 2,3-Dicyano-1,4-hydroquinone diacetate, and 3,6-diacetoxyphthalonitrile<sup>[2][3]</sup>.

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Source
IUPAC Name	(4-acetyloxy-2,3-dicyanophenyl) acetate	[1]
CAS Number	83619-73-2	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	244.20 g/mol	[1]
Purity	≥98%	[3]
Storage Temperature	-20°C	[2]
Canonical SMILES	<chem>CC(=O)OC1=C(C(=C(C=C1)OC(=O)C)C#N)C#N</chem>	[3]
InChI	InChI=1S/C12H8N2O4/c1-7(15)17-11-3-4-12(18-8(2)16)10(6-14)9(11)5-13/h3-4H,1-2H3	[1]

## Synthesis and Experimental Protocols

The synthesis of (4-acetyloxy-2,3-dicyanophenyl) acetate typically involves the acetylation of its precursor, 2,3-Dicyanohydroquinone (DCHQ), also known as 3,6-dihydroxyphthalonitrile[4][5]. DCHQ itself is a valuable building block in organic synthesis[5].

### Synthesis of the Precursor: 2,3-Dicyanohydroquinone (DCHQ)

Reaction: Oxidative cyanation of 2,3-Diaminophenol.

Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser.

- **Reagents:** Dissolve 2,3-Diaminophenol in a suitable solvent. Prepare separate solutions of an oxidizing agent (e.g., ammonium persulfate) and a cyanide source (e.g., sodium cyanide).
- **Reaction Execution:** Under controlled temperature, add the oxidizing agent and cyanide source to the solution of 2,3-Diaminophenol. The reaction involves the oxidation of the amino groups, which are subsequently substituted by cyanide ions via nucleophilic attack[5].
- **Work-up and Purification:** Upon completion, the reaction mixture may contain regioisomers, necessitating purification. Quench the reaction carefully, followed by extraction with an appropriate organic solvent. The crude product is then purified using column chromatography to isolate the desired 2,3-Dicyanohydroquinone[5].

## Acetylation of 2,3-Dicyanohydroquinone (DCHQ) to yield (4-acetyloxy-2,3-dicyanophenyl) acetate

Reaction: Esterification of the hydroxyl groups of DCHQ.

Protocol:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a condenser, add the purified 2,3-Dicyanohydroquinone.
- **Reagents:** Add an excess of an acetylating agent, such as acetic anhydride or acetyl chloride. A catalytic amount of a strong acid (e.g., sulfuric acid) or a base (e.g., pyridine) can be used to facilitate the reaction.
- **Reaction Conditions:** Gently heat the reaction mixture to reflux and maintain for a period sufficient for complete conversion, typically monitored by Thin Layer Chromatography (TLC).
- **Work-up and Purification:** After cooling to room temperature, carefully pour the reaction mixture into cold water to precipitate the product and hydrolyze any remaining acetic anhydride. Filter the solid product, wash thoroughly with water, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield pure (4-acetyloxy-2,3-dicyanophenyl) acetate.

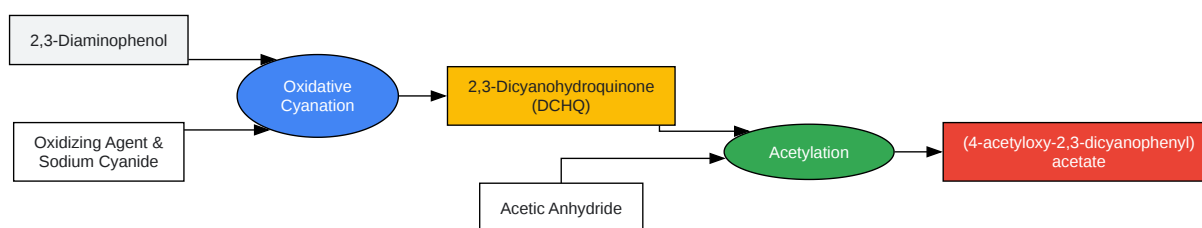
## Key Applications in Research and Development

(4-acetyloxy-2,3-dicyanophenyl) acetate is a valuable intermediate with applications in materials science and as a precursor to important chemical reagents.

- **Precursor for Phthalocyanine Dyes:** This compound is a key intermediate in the synthesis of phthalocyanine dyes[3]. Phthalocyanines are large, aromatic macrocyclic compounds with diverse applications, including as pigments, in photodynamic therapy, and as catalysts.
- **Fluorescent Dye Development:** Its structural properties make it suitable for the development of fluorescent dyes[3]. Such dyes are critical tools in biological imaging and high-throughput screening, which are integral to modern drug discovery processes.
- **Semiconductor Research:** The electronic properties of its derivatives are of interest in semiconductor research, contributing to the development of novel optical and electronic materials[3].
- **Synthesis of DDQ:** Its precursor, 2,3-Dicyanohydroquinone, is the direct starting material for the synthesis of 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ)[5][6]. DDQ is a powerful and widely used oxidizing agent in organic chemistry for dehydrogenation reactions[7].

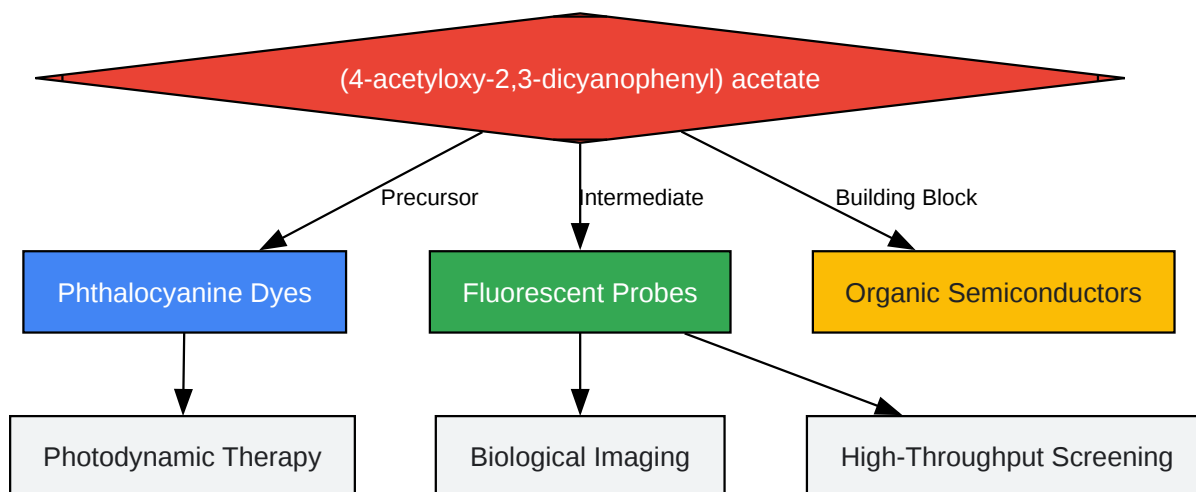
## Visualized Workflows and Pathways

The following diagrams illustrate the synthesis workflow and the role of (4-acetyloxy-2,3-dicyanophenyl) acetate as a chemical intermediate.



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Caption: Synthesis workflow for (4-acetyloxy-2,3-dicyanophenyl) acetate.



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Caption: Key application pathways for the target compound.

## Safety and Handling

The precursor, 2,3-Dicyanohydroquinone, is classified as harmful and may cause skin, eye, and respiratory irritation[5]. It is recommended to handle this compound and its derivatives with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area[5]. The synthesis and handling of cyanide-containing compounds require extreme caution due to their high toxicity. All experimental work should be conducted in accordance with institutional safety protocols.

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## References

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- To cite this document: BenchChem. [IUPAC name for 1,4-Diacetoxy-2,3-dicyanobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160749#iupac-name-for-1-4-diacetoxy-2-3-dicyanobenzene]

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